

Comprehensive Technical Guide on CAS 873-83-6: Supplier Evaluation and Purity Specifications

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Compound of Interest

Compound Name: 6-amino-5H-pyrimidine-2,4-dione

CAS No.: 14436-34-1

Cat. No.: B083526

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Target Audience: Researchers, Analytical Chemists, and Drug Development Professionals

Compound: 6-Aminouracil (4-Amino-2,6-dihydroxypyrimidine) CAS Registry Number: 873-83-6

As a Senior Application Scientist navigating the complexities of pharmaceutical intermediates, I frequently encounter the critical need for high-purity pyrimidine building blocks. CAS 873-83-6, commonly known as 6-Aminouracil, is a foundational intermediate utilized in the synthesis of purine derivatives (such as caffeine and theophylline) and serves as a critical monitored impurity in the production of Istradefylline—an adenosine A2A receptor antagonist prescribed for Parkinson's disease[1].

This whitepaper synthesizes field-proven insights to evaluate supplier specifications, explains the mechanistic causality behind purity requirements, and provides a self-validating analytical protocol for in-house quality control.

Chemical Identity and the Causality of Purity

Molecular Formula: $C_4H_5N_3O_2$ Molecular Weight: 127.10 g/mol

6-Aminouracil features a highly reactive pyrimidinedione ring with multiple hydrogen-bond donors and acceptors. Why is its purity so critical in drug development? The amine group at the C6 position and the hydroxyl/ketone tautomers at C2 and C4 make the molecule highly susceptible to unwanted side reactions during cyclocondensation steps. For instance, when reacting 6-Aminouracil with formaline and primary amines to synthesize octahydropyrimido[4,5-d]pyrimidines, even trace impurities can trigger catalytic poisoning or yield structurally similar byproducts that are notoriously difficult to separate via crystallization[2].

Furthermore, in the context of Istradefylline, residual 6-Aminouracil acts as a structural analog to the target API's pharmacophore. If not strictly controlled, this impurity can competitively bind to off-target receptors, skewing pharmacological assays and compromising drug safety profiles[1].

Supplier Landscape and Quantitative Specifications

When sourcing CAS 873-83-6, researchers must navigate varying grades of purity. For biochemical assays and active pharmaceutical ingredient (API) synthesis, a minimum purity of 98.0% (determined via HPLC area normalization) is the industry standard[3].

The table below summarizes the quantitative data and specifications from leading commercial suppliers to facilitate easy comparison:

Supplier	Purity Specification	Analytical Method	Physical Form	Primary Application Focus
4	≥ 99.0%	HPLC	White crystalline powder	Pharmaceutical Development[4]
3	> 98.0%	HPLC (Area %)	White to Yellow powder	Synthetic Chemistry[3]
5	98.0%	Unspecified	Crystalline Powder	Bioprocessing[5]
	97.0%	Unspecified	Powder	Chemical Building Blocks
1	≥ 95.0%	HPLC	Cream/brown powder	Impurity Reference Standard[1]

Self-Validating Analytical Protocol for Purity Verification

To ensure absolute trustworthiness in drug development, relying solely on a vendor's Certificate of Analysis (CoA) is insufficient. A self-validating High-Performance Liquid Chromatography (HPLC) protocol must be established in-house.

The following step-by-step methodology leverages Reverse-Phase HPLC (RP-HPLC) to quantify 6-Aminouracil purity, incorporating built-in system suitability tests (SST) to validate the integrity of the run before data collection.

Step-by-Step RP-HPLC Methodology

Step 1: System Suitability and Baseline Validation (The Self-Validation Step)

- Action: Inject a blank sample (pure mobile phase) before running the analyte.
- Causality: This establishes baseline stability and rules out column carryover or ghost peaks. If the baseline noise exceeds 0.1 mAU, the system fails validation, preventing false-positive

impurity readings.

Step 2: Mobile Phase Preparation

- Action: Prepare an isocratic mobile phase consisting of Acetonitrile (MeCN) and Water (H₂O). Add 0.1% Phosphoric acid (H₃PO₄)[6].
- Causality: 6-Aminouracil has polar amine and hydroxyl groups. The acidic modifier suppresses the ionization of the pyrimidine ring (pKa ~ 4.5), ensuring the molecule remains in a neutral state. This prevents peak tailing and improves retention on the hydrophobic stationary phase. Note: For LC-MS compatibility, substitute phosphoric acid with 0.1% Formic acid[6].

Step 3: Sample Preparation

- Action: Dissolve 10 mg of the CAS 873-83-6 sample in 10 mL of the mobile phase. Sonicate for 5 minutes and filter through a 0.22 µm PTFE syringe filter.
- Causality: 6-Aminouracil is only slightly soluble in pure water but dissolves readily under dilute acidic conditions[1]. Filtration ensures that undissolved particulates do not cause column frit blockage.

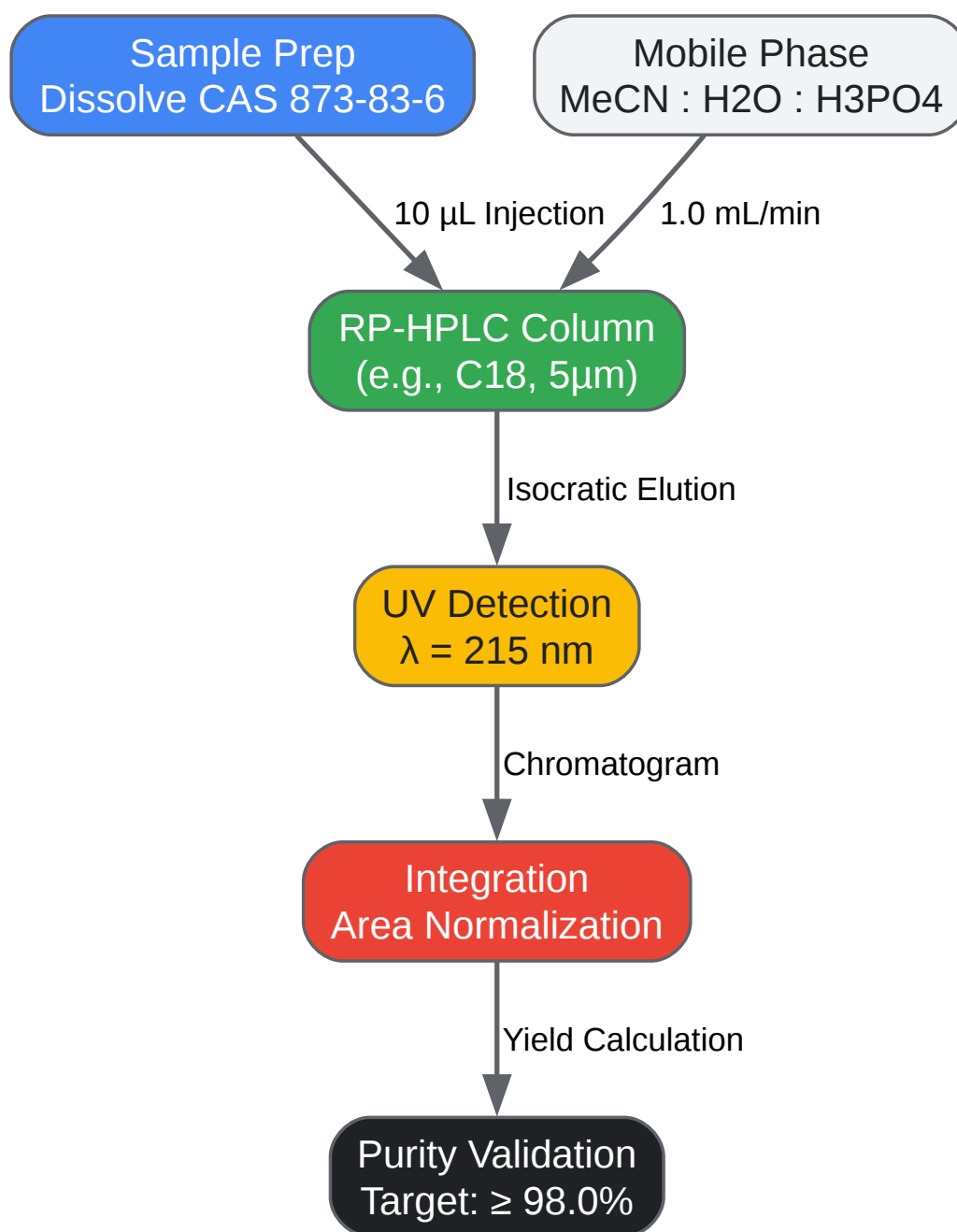
Step 4: Chromatographic Separation

- Action: Utilize a C18 column (e.g., Zorbax RX-C18, 250 × 4.6 mm, 5 µm)[7] or a specialized low-silanol reverse-phase column like Newcrom R1[6]. Set the flow rate to 1.0 mL/min at a column temperature of 25°C.
- Causality: Standard silica columns often have exposed silanol groups that interact secondary to the amine group on 6-Aminouracil, causing severe peak broadening. Low-silanol or end-capped C18 columns mitigate this, yielding sharp, quantifiable peaks.

Step 5: Detection and Integration

- Action: Monitor the eluent using a UV spectrophotometric detector at λ = 215 nm[7]. Calculate purity using the peak area normalization method.

- Causality: The 215 nm wavelength corresponds to the optimal π - π^* transition of the conjugated pyrimidine ring, offering maximum sensitivity for both the parent compound and structurally related impurities[7].



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Fig 1: Step-by-step HPLC workflow for verifying 6-Aminouracil purity.

Storage, Handling, and Stability

Maintaining the purity of 6-Aminouracil post-procurement requires strict adherence to environmental controls.

- **Storage Conditions:** The compound should be stored at room temperature in a cool, dark place (<15°C is recommended by TCI to optimize shelf life)[[3](#)]. For long-term storage, maintaining an environment of 0-8°C is highly advised[[4](#)].
- **Atmospheric Control:** It is classified as air-sensitive. It must be stored under an inert gas (such as Argon or Nitrogen)[[3](#)].
- **Causality:** Prolonged exposure to atmospheric oxygen and ambient humidity can lead to the oxidative degradation of the exocyclic amine group, forming N-oxide impurities that will directly interfere with downstream coupling reactions.

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